

commercial availability and suppliers of 1-Bromo-3,4,5-trifluorobenzene

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Compound of Interest

Compound Name: **1-Bromo-3,4,5-trifluorobenzene**

Cat. No.: **B146875**

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1-Bromo-3,4,5-trifluorobenzene: A Technical Guide for Researchers

Introduction: **1-Bromo-3,4,5-trifluorobenzene** (CAS No. 138526-69-9) is a versatile fluorinated aromatic compound that serves as a critical intermediate in various fields of chemical synthesis.^[1] Its unique trifluorinated structure imparts specific reactivity and stability, making it a valuable building block in the development of pharmaceuticals, agrochemicals, and advanced materials.^[2] The presence of three fluorine atoms significantly influences the electronic properties of the benzene ring, enabling chemists to achieve regioselective functionalization.^[2] This guide provides an in-depth overview of its commercial availability, physicochemical properties, key applications, and relevant experimental protocols for research and development professionals.

Physicochemical Properties

The physical and chemical characteristics of **1-Bromo-3,4,5-trifluorobenzene** are summarized below. Data is compiled from various chemical suppliers and databases.

Property	Value	Source(s)
CAS Number	138526-69-9	[1] [3]
Molecular Formula	C ₆ H ₂ BrF ₃	[1] [3] [4]
Molecular Weight	210.98 g/mol	[1] [4]
Appearance	Colorless to light yellow clear liquid	[1] [5]
Density	1.767 - 1.78 g/mL at 25 °C	[1] [3] [5]
Boiling Point	43 °C at 15 mmHg; 47-49 °C at 60 mmHg	[1] [3]
Melting Point	< -20 °C	[3]
Flash Point	45 °C (113 °F) - closed cup	[3] [5]
Refractive Index (n _{20/D})	1.48 - 1.482	[1] [3]
Purity	≥ 98% (GC)	[1]
Storage Conditions	Store at 2 - 8 °C or 10 - 25 °C, keep container closed	[1] [6]

Commercial Availability and Suppliers

1-Bromo-3,4,5-trifluorobenzene is available from a range of chemical suppliers, catering to both research and bulk manufacturing needs. Purity levels are typically offered at 98% or higher.

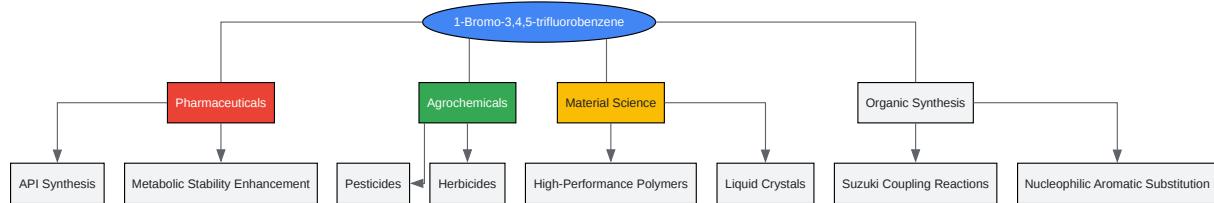
Supplier	Product Number (Example)	Purity	Notes
TCI America / TCI	B1765	>98.0% (GC)	Available in various quantities (e.g., 25g). [7]
Chem-Impex	02436	≥ 98% (GC)	Provides detailed physicochemical properties.[1]
Sigma-Aldrich (Merck)	-	-	Listed in PubChem supplier directory.[4]
Biosynth	FB64568	-	For pharmaceutical testing and research. [6]
Echemi	-	98% - 99%	Platform listing multiple Chinese suppliers.[8]
NINGBO INNO PHARMCHEM	-	High Purity	Supplier specializing in pharmaceutical intermediates.[2]
Aarti Industries	-	-	Manufacturer providing a GPS Safety Summary.[5]

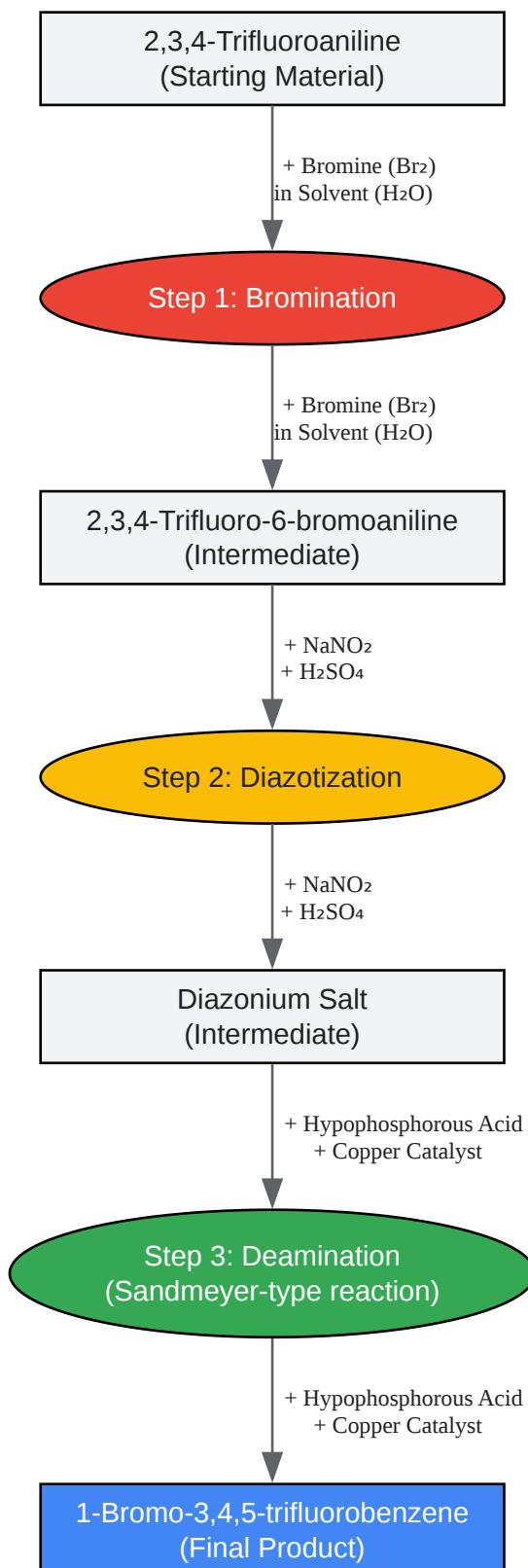
Applications in Research and Development

This compound is a key building block due to the unique properties conferred by its halogen substituents.

- **Pharmaceutical Synthesis:** It is widely used as an intermediate in the synthesis of biologically active molecules and active pharmaceutical ingredients (APIs).[1][9] The trifluorobenzene moiety can enhance drug efficacy, bioavailability, and metabolic stability.[1][10] The carbon-bromine bond allows for various functionalizations through reactions like the Suzuki coupling to create complex molecules.[2][9]

- Agrochemicals: In the agrochemical industry, incorporating fluorinated groups can lead to the development of pesticides and herbicides with improved efficacy and selectivity.[2]
- Material Science: **1-Bromo-3,4,5-trifluorobenzene** is a precursor for high-performance materials.[2] Fluorinated compounds often exhibit enhanced thermal stability and chemical resistance, making them valuable for creating specialized polymers, coatings, and liquid crystals.[1][2][5]
- Organic Synthesis: It serves as a platform for introducing a trifluorophenyl group into molecular structures.[2] It is frequently used in nucleophilic aromatic substitutions and other critical bond-forming reactions.[2]



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